

Application Notes and Protocols: Preparation of BX-912 Stock Solution in DMSO

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Compound of Interest

Compound Name: BX-912

Cat. No.: B1683973

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This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the PDK1 inhibitor, **BX-912**, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the integrity, stability, and accurate concentration of the compound for reproducible experimental results.

Quantitative Data Summary

A comprehensive summary of the key quantitative data for **BX-912** is presented in the table below. This information is essential for accurate calculations and proper handling of the compound.

Parameter	Value	Reference
Molecular Weight	471.35 g/mol	[1][2][3]
Solubility in DMSO	≥ 100 mg/mL (≥ 212.16 mM)	[4][5]
Appearance	White solid powder	[3]
Storage of Solid Powder	-20°C for up to 3 years, 4°C for up to 2 years	[4]
Storage of Stock Solution in DMSO	-80°C for up to 2 years, -20°C for up to 1 year	[2][4][6]

Experimental Protocol: Preparation of a 10 mM BX-912 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **BX-912** in DMSO. Adjust the calculations accordingly for different desired concentrations.

Materials:

- **BX-912** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- Pre-weighing Preparations:
 - Before opening, bring the vial of **BX-912** powder to room temperature to prevent condensation of moisture.
 - Ensure the DMSO is of high purity (anhydrous) as moisture can affect the solubility and stability of the compound.[\[2\]](#)
- Weighing the Compound:
 - Tare the analytical balance with a clean microcentrifuge tube or vial.
 - Carefully weigh the desired amount of **BX-912** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.71 mg of **BX-912**.

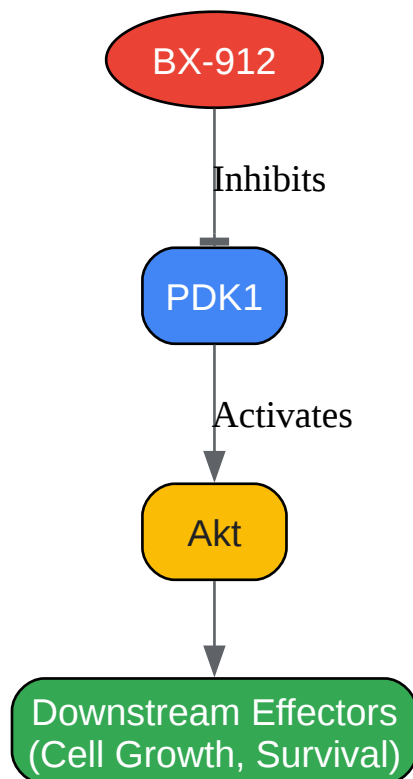
- Calculation:
 - $\text{Desired Volume (L)} \times \text{Desired Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 471.35 \text{ g/mol} = 0.0047135 \text{ g} = 4.71 \text{ mg}$
- Dissolving the Compound:
 - Add the appropriate volume of DMSO to the tube containing the weighed **BX-912**. For the example above, add 1 mL of DMSO.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Visual inspection should show a clear solution with no visible particulates.
 - If the compound is difficult to dissolve, brief sonication or warming the solution to 37°C for 10-15 minutes can aid in dissolution.[\[7\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[\[2\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[4\]](#)[\[6\]](#)
 - Properly label all aliquots with the compound name, concentration, date of preparation, and solvent.

Important Considerations:

- The final concentration of DMSO in cell culture media should typically be kept below 0.5% to avoid cytotoxicity.[\[8\]](#) Always include a vehicle control (DMSO alone) in your experiments at the same final concentration.
- When diluting the DMSO stock solution into an aqueous buffer or cell culture medium, add the stock solution to the aqueous solution and mix immediately to prevent precipitation.[\[9\]](#)

Visual Diagrams

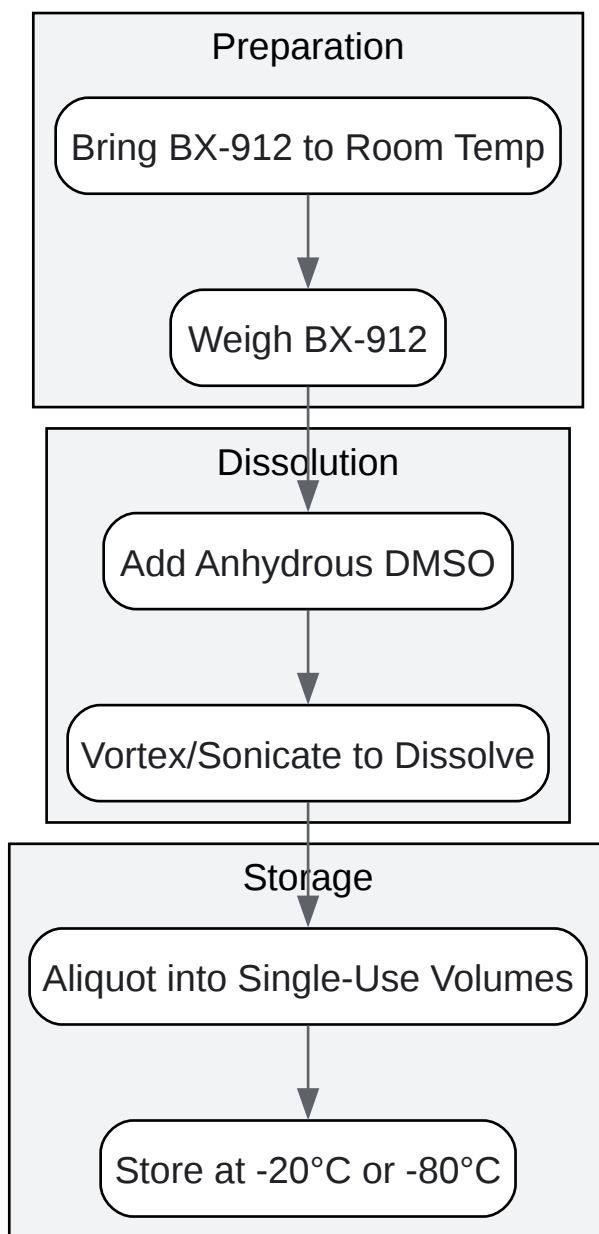
Signaling Pathway of BX-912



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Caption: **BX-912** inhibits the PDK1/Akt signaling pathway.

Experimental Workflow for Stock Solution Preparation



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